

Ethyl 4-isocyanatobenzoate-d4 CAS number and molecular weight.

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Compound of Interest

Compound Name: Ethyl 4-isocyanatobenzoate-d4

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Technical Guide: Ethyl 4-isocyanatobenzoate-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Ethyl 4-isocyanatobenzoate-d4**, a deuterated analog of Ethyl 4-isocyanatobenzoate. This isotopically labeled compound is a valuable tool in analytical and research settings, particularly in pharmacokinetic and metabolic studies.

Core Compound Information

Ethyl 4-isocyanatobenzoate-d4 is the deuterated form of Ethyl 4-isocyanatobenzoate, where four hydrogen atoms on the benzene ring have been replaced by deuterium. This isotopic labeling makes it an ideal internal standard for mass spectrometry-based quantitative analysis.

Quantitative Data

The key quantitative specifications for **Ethyl 4-isocyanatobenzoate-d4** are summarized in the table below.



Parameter	Value	Reference
CAS Number	1219802-91-1	[1][2]
Molecular Formula	C10H5D4NO3	[2]
Molecular Weight	195.21 g/mol	[2]
Purity (GC)	≥98%	[2]
Isotopic Enrichment	≥99.7%	[2]
Appearance	White to off-white solid	[2]

Synthetic Pathway Overview

The synthesis of **Ethyl 4-isocyanatobenzoate-d4** typically involves a two-step process starting from the deuterated precursor, Ethyl 4-aminobenzoate-d4. The amine is then converted to an isocyanate. A plausible synthetic workflow is outlined below.

Conceptual Synthetic Pathway for Ethyl 4-isocyanatobenzoate-d4 Ethyl 4-aminobenzoate-d4 Reaction in an inert solvent (e.g., Toluene) Phosgenation Ethyl 4-isocyanatobenzoate-d4

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Caption: Synthetic route from a deuterated amine precursor.

Experimental Protocols General Protocol for Use as an Internal Standard in LC-

MS/MS Analysis

Ethyl 4-isocyanatobenzoate-d4 is primarily used as an internal standard in quantitative bioanalysis to account for variability during sample preparation and analysis.

Objective: To accurately quantify the non-deuterated analyte, Ethyl 4-isocyanatobenzoate, in a biological matrix (e.g., plasma, urine).

Materials:

- Ethyl 4-isocyanatobenzoate-d4 (Internal Standard, IS)
- Ethyl 4-isocyanatobenzoate (Analyte)
- Biological matrix (e.g., human plasma)
- Acetonitrile (ACN)
- Formic acid
- Water, LC-MS grade
- LC-MS/MS system

Methodology:

- Preparation of Stock Solutions:
 - Prepare a stock solution of the analyte and the internal standard (Ethyl 4isocyanatobenzoate-d4) in a suitable organic solvent (e.g., ACN or DMSO) at a concentration of 1 mg/mL.
- Preparation of Working Solutions:



- Prepare serial dilutions of the analyte stock solution to create calibration standards.
- Prepare a working solution of the internal standard at a fixed concentration.
- Sample Preparation (Protein Precipitation):
 - \circ To 50 μ L of each calibration standard, quality control sample, and study sample, add 150 μ L of the internal standard working solution in acetonitrile.
 - Vortex mix for 1 minute to precipitate proteins.
 - Centrifuge at 10,000 rpm for 10 minutes.
 - Transfer the supernatant to a clean vial for LC-MS/MS analysis.
- LC-MS/MS Analysis:
 - Liquid Chromatography (LC):
 - Use a C18 reverse-phase column.
 - Employ a gradient elution with a mobile phase consisting of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
 - Mass Spectrometry (MS/MS):
 - Operate the mass spectrometer in positive electrospray ionization (ESI) mode.
 - Monitor the specific mass transitions for the analyte and the internal standard using Multiple Reaction Monitoring (MRM).
- Data Analysis:
 - Calculate the peak area ratio of the analyte to the internal standard.
 - Construct a calibration curve by plotting the peak area ratio against the analyte concentration for the calibration standards.
 - Determine the concentration of the analyte in the study samples from the calibration curve.



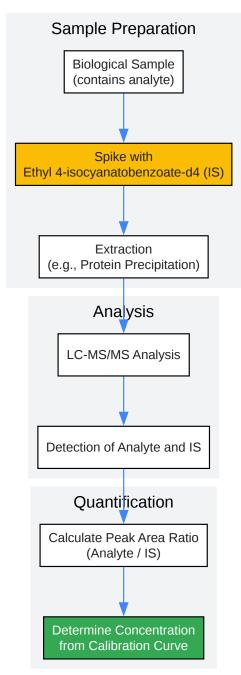
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Signaling Pathways and Logical Relationships

The primary utility of **Ethyl 4-isocyanatobenzoate-d4** is not in modulating signaling pathways but in its application in analytical workflows. The logical relationship in its use is depicted in the following diagram.



Workflow for a Bioanalytical Assay using a Deuterated Internal Standard



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References

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